

Technical Guide: Molecular Weight of 4-(4-Methylpiperazin-1-yl)butan-1-ol

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Compound of Interest

Compound Name: 4-(4-Methylpiperazin-1-yl)butan-1-ol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the molecular weight of the chemical compound **4-(4-Methylpiperazin-1-yl)butan-1-ol**. This document outlines the molecular formula, a comprehensive breakdown of its atomic composition, and the calculated molecular weight. Additionally, it includes a general protocol for the experimental determination of molecular weight via mass spectrometry and visual diagrams to illustrate the compound's structure and the logic of the molecular weight calculation.

Compound Identification

- Systematic Name: **4-(4-Methylpiperazin-1-yl)butan-1-ol**
- CAS Number: 56323-03-6[1]
- Molecular Formula: $C_9H_{20}N_2O$ [1][2]

Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **4-(4-Methylpiperazin-1-yl)butan-1-ol** is based on its molecular formula, $C_9H_{20}N_2O$.

The standard atomic weights for the constituent elements are:

- Carbon (C): approximately 12.011 amu[3][4]
- Hydrogen (H): approximately 1.008 amu[5][6][7]
- Nitrogen (N): approximately 14.007 amu[8][9][10]
- Oxygen (O): approximately 15.999 amu[11][12][13]

The calculated molecular weight is presented in the table below.

Table 1: Atomic Composition and Molecular Weight of **4-(4-Methylpiperazin-1-yl)butan-1-ol**

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	9	12.011	108.099
Hydrogen	H	20	1.008	20.160
Nitrogen	N	2	14.007	28.014
Oxygen	O	1	15.999	15.999
Total				172.272

The calculated molecular weight of **4-(4-Methylpiperazin-1-yl)butan-1-ol** is 172.272 g/mol . This value is consistent with published data, which reports a molecular weight of 172.27 g/mol . [1]

Experimental Determination of Molecular Weight

Protocol: Mass Spectrometry

Mass spectrometry is a primary analytical technique used to determine the molecular weight of a compound. The following is a generalized protocol for this determination.

Objective: To determine the accurate molecular mass of **4-(4-Methylpiperazin-1-yl)butan-1-ol**.

Materials:

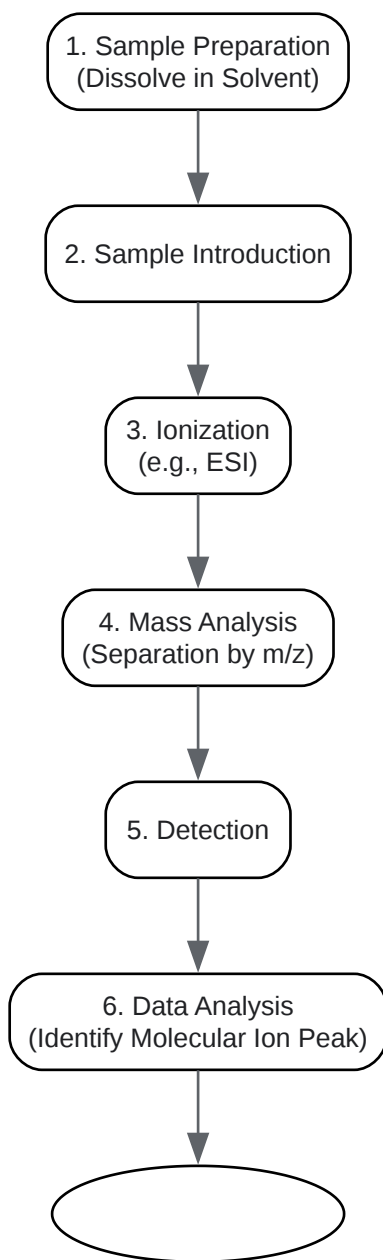
- Sample of **4-(4-Methylpiperazin-1-yl)butan-1-ol**
- High-resolution mass spectrometer (e.g., Q-TOF, Orbitrap)
- Appropriate solvent (e.g., methanol, acetonitrile)
- Volumetric flasks and pipettes

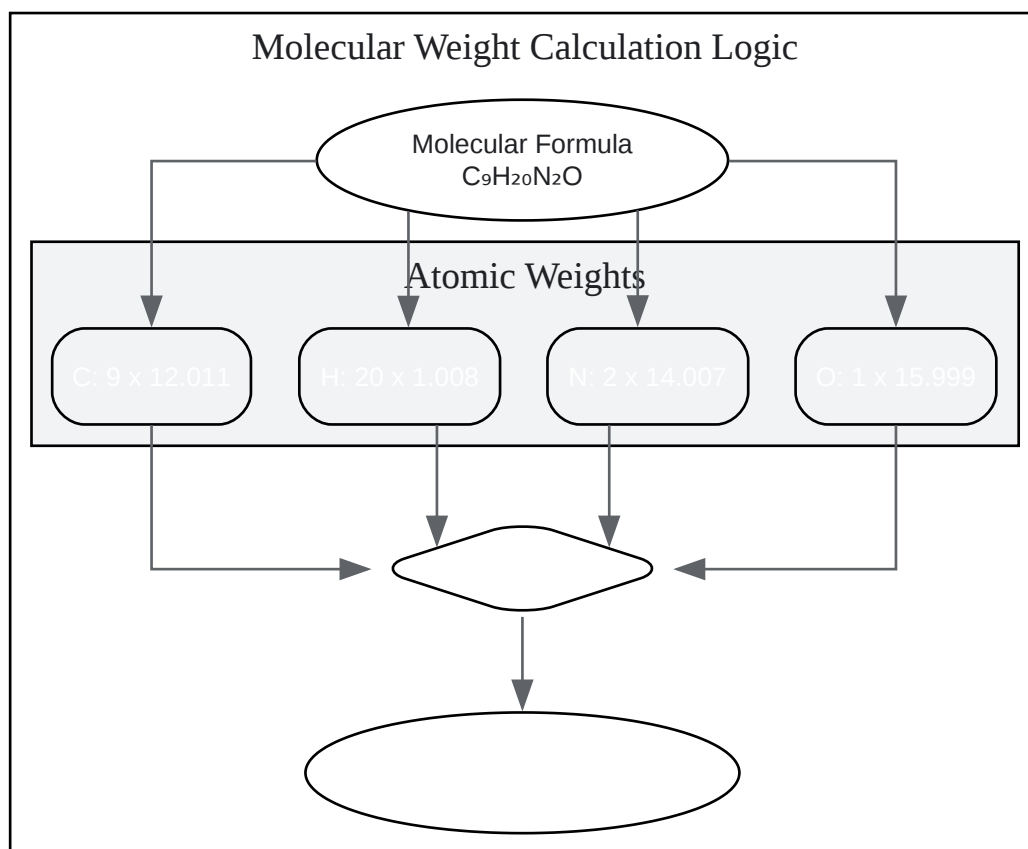
Methodology:

- **Sample Preparation:** A dilute solution of the compound is prepared by dissolving a small, accurately weighed amount in a suitable solvent.
- **Ionization:** The sample solution is introduced into the mass spectrometer. An ionization technique such as Electrospray Ionization (ESI) is commonly used to generate charged molecular ions in the gas phase.
- **Mass Analysis:** The generated ions are accelerated into a magnetic or electric field within the mass analyzer. The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** A detector records the abundance of ions at each m/z value.
- **Data Analysis:** The resulting mass spectrum will show a peak corresponding to the molecular ion ($[M+H]^+$ in positive ion mode). The molecular weight is determined from the m/z value of this peak.

Below is a workflow diagram illustrating this process.

Experimental Workflow: Mass Spectrometry





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